Technical Guide: Ac-Trp-Leu-Ala-AMC in Proteasome Profiling[1][2]

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Compound of Interest

Compound Name:	*Ac-Trp-Leu-Ala-AMC*
Cat. No.:	*B1574758*

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Executive Summary

Ac-Trp-Leu-Ala-AMC (Ac-WLA-AMC) is a highly specialized fluorogenic tripeptide substrate designed for the kinetic profiling of the constitutive 20S proteasome.[1][2][3][4] Unlike the broad-spectrum substrate Suc-LLVY-AMC, which targets the chymotrypsin-like activity of both constitutive and immunoproteasomes, Ac-WLA-AMC exhibits high selectivity for the

subunit (PSMB5) while showing minimal reactivity toward the immunoproteasome subunit

(LMP7).[1]

This specificity makes Ac-WLA-AMC an indispensable tool in drug discovery, particularly when screening for proteasome inhibitors intended to spare the immunoproteasome, thereby reducing potential immunosuppressive side effects.[1]

Part 1: Chemical Identity & Physicochemical Properties[1][3]

The following data characterizes the research-grade compound.

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Property	Specification
Chemical Name	Acetyl-L-tryptophyl-L-leucyl-L-alanine-4-methylcoumaryl-7-amide
Common Acronym	Ac-WLA-AMC
CAS Number	1104011-59-7
Molecular Weight	587.67 g/mol
Molecular Formula	ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">
Purity	(HPLC)
Solubility	Soluble in DMSO (up to 10 mM); sparingly soluble in water.[1][3][5]
Excitation / Emission	
Storage	(desiccated, protected from light)

Part 2: Mechanistic Principles[1]

Substrate Specificity and Cleavage

The ubiquitin-proteasome system (UPS) relies on the 20S core particle, a barrel-shaped complex with three catalytic activities:

- Chymotrypsin-like (CT-L)
- Trypsin-like (T-L)
- Caspase-like (C-L)

Ac-WLA-AMC specifically targets the CT-L activity housed in the

subunit.[1] Upon binding to the active site, the threonine residue at the N-terminus of the

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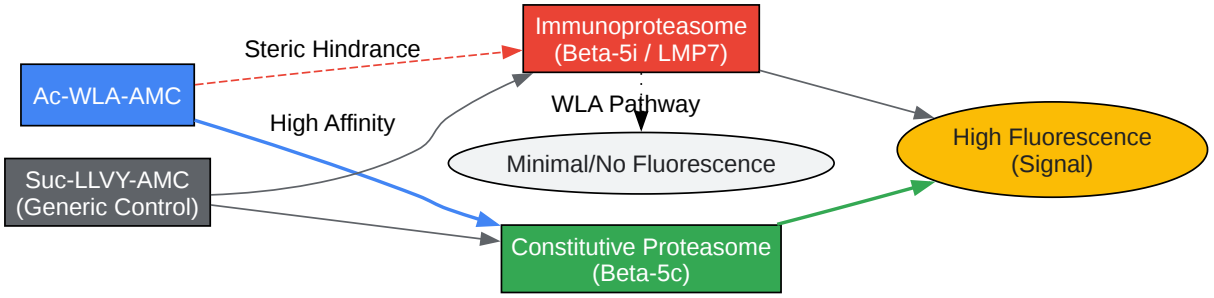
subunit attacks the amide bond between the Alanine (Ala) and the fluorophore (AMC).[1]

The Reaction:

[1][5]

Differential Selectivity Logic

The diagram below illustrates why Ac-WLA-AMC is superior to Suc-LLVY-AMC for distinguishing constitutive proteasome activity.



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Figure 1: Selectivity profile of Ac-WLA-AMC compared to generic substrates.[1]

Part 3: Experimental Protocol

Reagent Preparation

- Stock Solution (10 mM): Dissolve 5.88 mg of Ac-WLA-AMC in 1 mL of anhydrous DMSO. Vortex until fully dissolved.[1][6] Aliquot into 50 ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

  L volumes and store at

  . Avoid repeated freeze-thaw cycles.[1][3][6][7][8]

- Assay Buffer (Standard):

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- 20 mM Tris-HCl (pH 7.5)
- 1 mM EDTA (prevents metalloprotease contamination)[1]
- 1 mM DTT or TCEP (maintains reducing environment)[1]
- Critical Activator: 0.035% SDS (Sodium Dodecyl Sulfate).[1]
- Note: Purified 20S proteasomes exist in a latent "closed" gate state.[1] Low concentrations of SDS are required to open the

  -ring gate and allow substrate entry.[1] Do not use SDS if assaying 26S proteasomes (ATP-dependent).[1]

Kinetic Assay Workflow

This protocol is designed for a 96-well black-walled plate format.[1]

- Enzyme Prep: Dilute purified 20S proteasome to 2–10 nM in Assay Buffer.
- Inhibitor Control (Optional): Add 10

  M Epoxomicin or MG-132 to control wells to establish background fluorescence.[1]
- Substrate Addition: Dilute the 10 mM DMSO stock to a 2x working concentration (e.g., 100

  M) in Assay Buffer.
- Initiation: Add 50

  L of Substrate to 50

  L of Enzyme. Final substrate concentration = 50

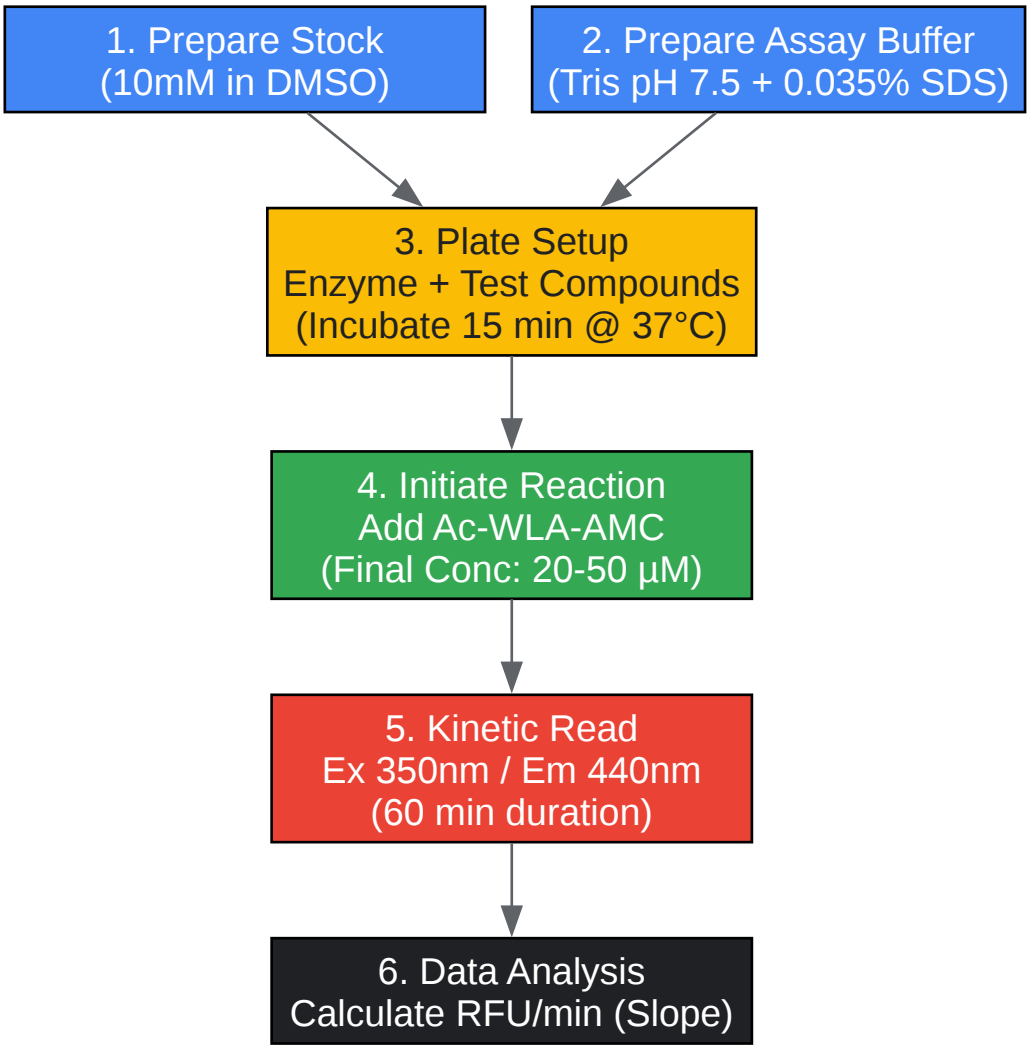
  M.[1]
- Measurement: Immediately monitor fluorescence at

  in kinetic mode (read every 60 seconds for 60 minutes) at

  .

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Workflow Visualization



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Figure 2: Step-by-step kinetic assay workflow for 20S proteasome activity.

Part 4: Data Analysis & Validation

Calculating Activity

Proteasome activity is defined by the initial velocity (

) of the reaction.[1]

- Plot RFU (Relative Fluorescence Units) vs. Time (min).[1]

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- Identify the linear portion of the curve (typically 5–30 minutes).[1]
- Calculate the slope (

).[1]
- Subtract the slope of the "No Enzyme" or "Inhibitor" control to remove background autohydrolysis.[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
High Background	Autohydrolysis or Free AMC	Check stock purity. Ensure pH is not > 8.[1]0. Use fresh buffer.[1]
No Signal	Gate Latency	Ensure 0.035% SDS is present if using 20S core particles.
Non-Linear Kinetics	Substrate Depletion	Reduce enzyme concentration or increase substrate concentration.[1]
Inner Filter Effect	High Compound Conc.[1]	If screening colored small molecules, verify they do not absorb at 350/440 nm.[1]

References

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- To cite this document: BenchChem. [Technical Guide: Ac-Trp-Leu-Ala-AMC in Proteasome Profiling[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574758/docs#technical-guide-ac-trp-leu-ala-amc-in-proteasome-profiling-1-2]

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